

Application Notes and Protocols for 1-Ethyl-1-cyclopentene

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Compound of Interest

Compound Name: **1-Ethyl-1-cyclopentene**

Cat. No.: **B1583899**

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and appropriate storage of **1-Ethyl-1-cyclopentene** (CAS No. 2146-38-5). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound for research and development purposes.

Chemical and Physical Properties

1-Ethyl-1-cyclopentene is a highly flammable, colorless to almost colorless clear liquid.[1][2][3] Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C7H12	[4] [5]
Molecular Weight	96.17 g/mol	[4] [5]
Boiling Point	107 °C	[1] [2]
Melting Point	-118.4 °C	[2]
Density	0.80 g/mL	[1] [2]
Flash Point	-1 °C	[3]
Refractive Index	1.4390-1.4440	[1] [2]
Purity (GC)	min. 95.0 %	[3]

Safety and Hazard Information

1-Ethyl-1-cyclopentene is classified as a highly flammable liquid and vapor.[\[3\]](#)[\[5\]](#)[\[6\]](#) It is essential to be aware of the associated hazards and take appropriate precautions.

GHS Hazard Statements:

- H225: Highly flammable liquid and vapor.[\[3\]](#)[\[5\]](#)

Precautionary Statements: A comprehensive list of precautionary statements is provided in the table below.

Code	Precaution
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[3][6][7]
P233	Keep container tightly closed.[3][6][7]
P240	Ground and bond container and receiving equipment.[3][6][7]
P241	Use explosion-proof electrical/ventilating/lighting equipment.[3][6][7]
P242	Use non-sparking tools.[3][6][7]
P243	Take action to prevent static discharges.[3][6][7]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[6][7]
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[3][6][7]
P370+P378	In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.[3][7]
P403+P235	Store in a well-ventilated place. Keep cool.[3][6][7]
P501	Dispose of contents/container to an approved waste disposal plant.[3][6]

Experimental Protocols

Handling Protocol

Objective: To outline the safe handling procedures for **1-Ethyl-1-cyclopentene** in a laboratory setting.

Materials:

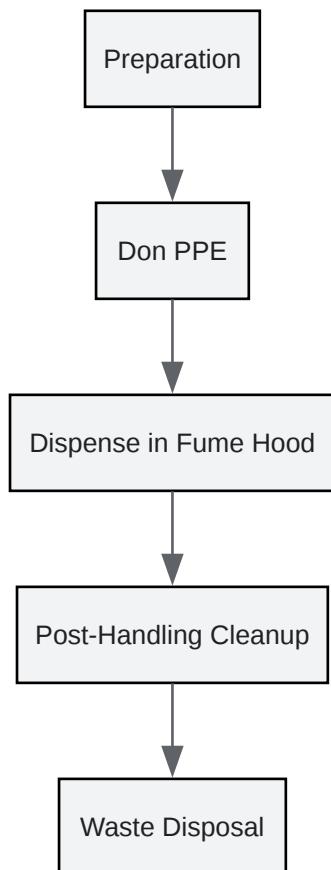
- **1-Ethyl-1-cyclopentene**
- Chemical fume hood
- Personal Protective Equipment (PPE):
 - Chemical safety goggles
 - Flame-retardant lab coat
 - Impervious gloves (e.g., nitrile)
- Grounding and bonding straps
- Non-sparking tools
- Appropriate glassware
- Spill kit for flammable liquids

Procedure:

- Preparation:
 - Ensure a certified chemical fume hood is used for all manipulations.
 - Confirm that a safety shower and eyewash station are readily accessible.
 - Remove all potential ignition sources from the work area.[\[6\]](#)[\[7\]](#)
 - Set up grounding and bonding for the container and receiving equipment to prevent static discharge.[\[6\]](#)[\[7\]](#)
- Personal Protective Equipment (PPE):
 - Don appropriate PPE, including safety goggles, a flame-retardant lab coat, and impervious gloves.[\[6\]](#)[\[7\]](#)
- Dispensing:

- Use only non-sparking tools for opening and handling the container.[6][7]
- Slowly dispense the liquid to avoid splashing.
- Keep the container tightly closed when not in use.[6][7]

- Post-Handling:
 - Wipe down the work area with an appropriate solvent.
 - Dispose of any contaminated materials (e.g., gloves, wipes) in a designated hazardous waste container.
 - Wash hands thoroughly after handling.



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Caption: Workflow for handling **1-Ethyl-1-cyclopentene**.

Storage Protocol

Objective: To define the proper storage conditions for **1-Ethyl-1-cyclopentene** to ensure its stability and safety.

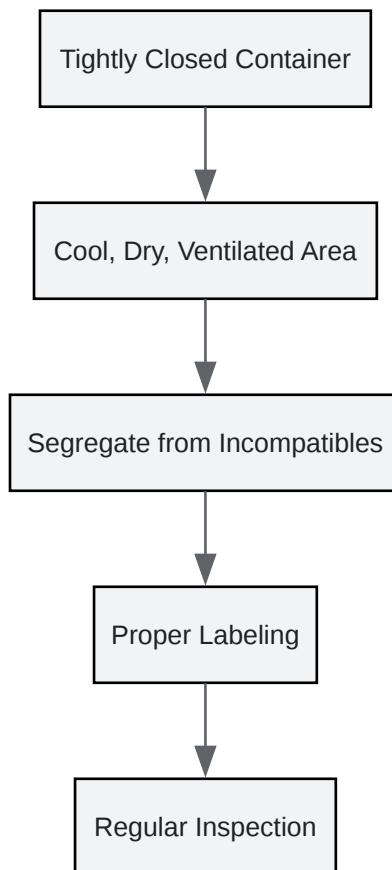
Materials:

- Original, tightly sealed container of **1-Ethyl-1-cyclopentene**
- Flammable liquid storage cabinet
- Ventilated storage area

Procedure:

- Container:
 - Store in the original, tightly closed container.[6] Plastic containers should only be used if approved for flammable liquids.[8]
- Location:
 - Store in a cool, dry, and well-ventilated area.[6][9]
 - The storage area should be a designated flame-proof area.[8]
 - Store away from heat, sparks, open flames, and other ignition sources.[6][7]
- Incompatibilities:
 - Store separately from incompatible materials such as oxidizing agents (e.g., nitrates, peroxides, chlorine bleaches).[8]
- Labeling:
 - Ensure the container is clearly labeled with the chemical name and all appropriate hazard warnings.
- Monitoring:

- Periodically inspect the container for any signs of leakage or damage. Check for bulging containers, which may indicate pressure buildup.[8]



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Caption: Protocol for storing **1-Ethyl-1-cyclopentene**.

Accidental Release and First Aid Measures

Spill Response:

- Minor Spills: Remove all ignition sources.[8] Clean up spills immediately using an absorbent material and place it in a sealed container for disposal.
- Major Spills: Evacuate the area and move upwind.[8] Alert emergency responders. Prevent the spill from entering drains.

First Aid:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[7]
- Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a physician.[7]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[7]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[7]

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